

alpha-(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol chemical properties and structure

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Compound of Interest

Compound Name: *alpha-(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol*

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An In-depth Technical Guide to α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol, a key intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals.

Chemical Properties and Structure

α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol, also known by various synonyms including Imazalil impurity A and Miconazole impurity A, is a halogenated organic compound belonging to theazole class of fungicides.[1][2] Its chemical structure features a dichlorophenyl group and an imidazole ring attached to an ethanol backbone.[3] This structure is pivotal to its biological activity as an antifungal agent.

General Information

Identifier	Value
IUPAC Name	1-(2,4-dichlorophenyl)-2-(1H-imidazol-1-yl)ethanol[2][4]
CAS Registry Number	24155-42-8[2][5]
Molecular Formula	C ₁₁ H ₁₀ Cl ₂ N ₂ O[5][6]
Synonyms	(±)-α-(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol, ALPHA-(2,4-DICHLOROPHENYL)-2-1H-IMIDAZOLE-1-ETHANOL, 1-(2,4-Dichlorophenyl)-2-(1H-imidazol-1-yl)ethanol[2][5]

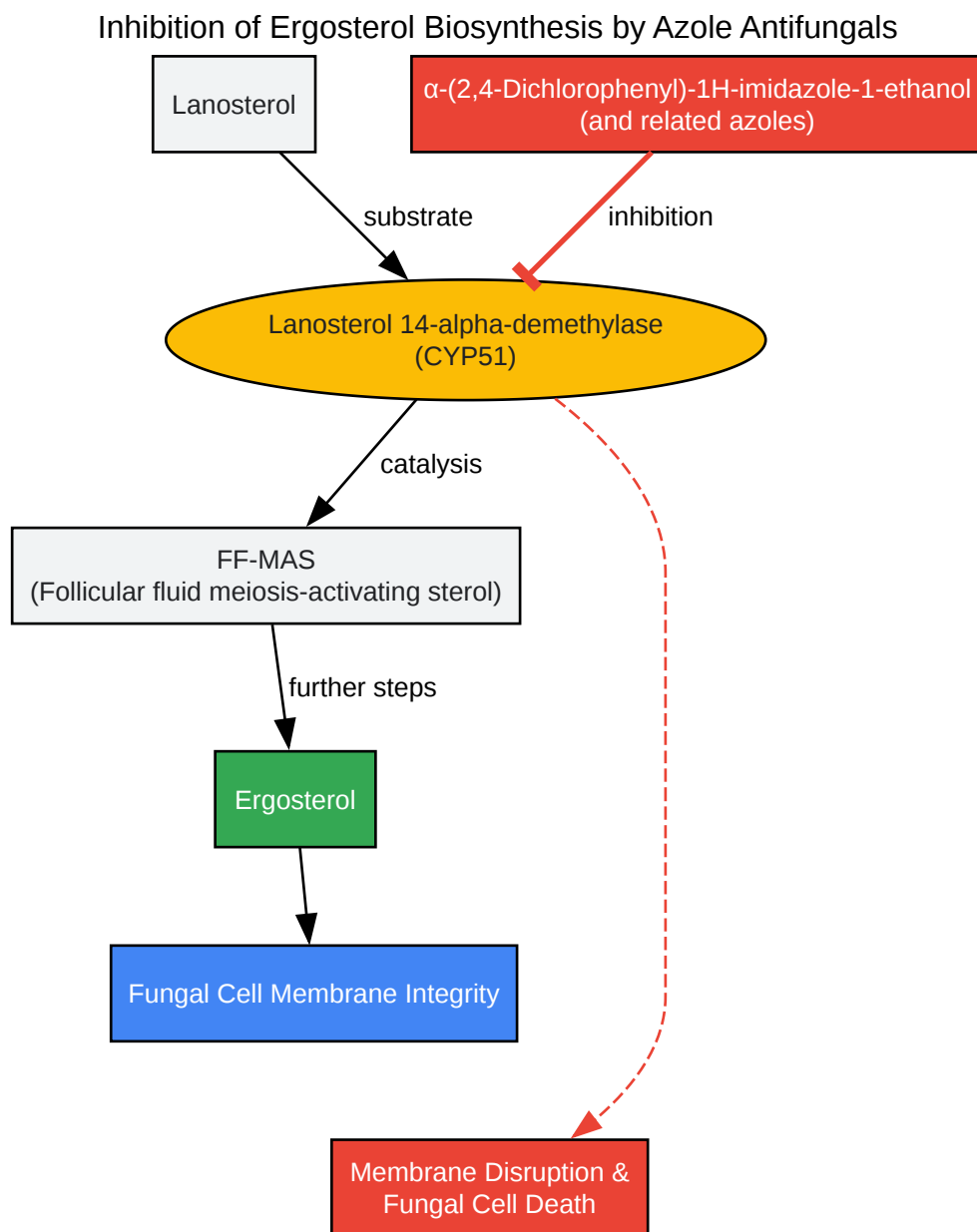
Physicochemical Properties

A summary of the key physicochemical properties of α-(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol is presented in the table below.

Property	Value	Source(s)
Molecular Weight	257.12 g/mol	[5][6]
Appearance	White to off-white or cream-colored crystalline powder	[1][6][7]
Melting Point	134-138 °C	[3][5][7]
Boiling Point	468.5±45.0 °C (Predicted)	[5]
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethanol.	[1][8]
pKa	12.25±0.20 (Predicted)	[1]
EINECS Number	246-042-5	[5]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol is a precursor to several imidazole antifungal drugs.[3][6] The primary mode of action for this class of compounds is the inhibition of ergosterol biosynthesis, a crucial component of the fungal cell membrane.[9][10] Specifically, these molecules target and inhibit the enzyme lanosterol 14- α -demethylase (CYP51), a cytochrome P450 enzyme.[10][11][12] This inhibition disrupts the integrity of the fungal cell membrane, leading to increased permeability and ultimately, cell death.[9]



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Mechanism of Action of Azole Antifungals

Experimental Protocols

Synthesis of α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol

A common method for the synthesis of α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol involves the reduction of 2'-(1H-imidazol-1-yl)-2,4-dichloroacetophenone.^[6]

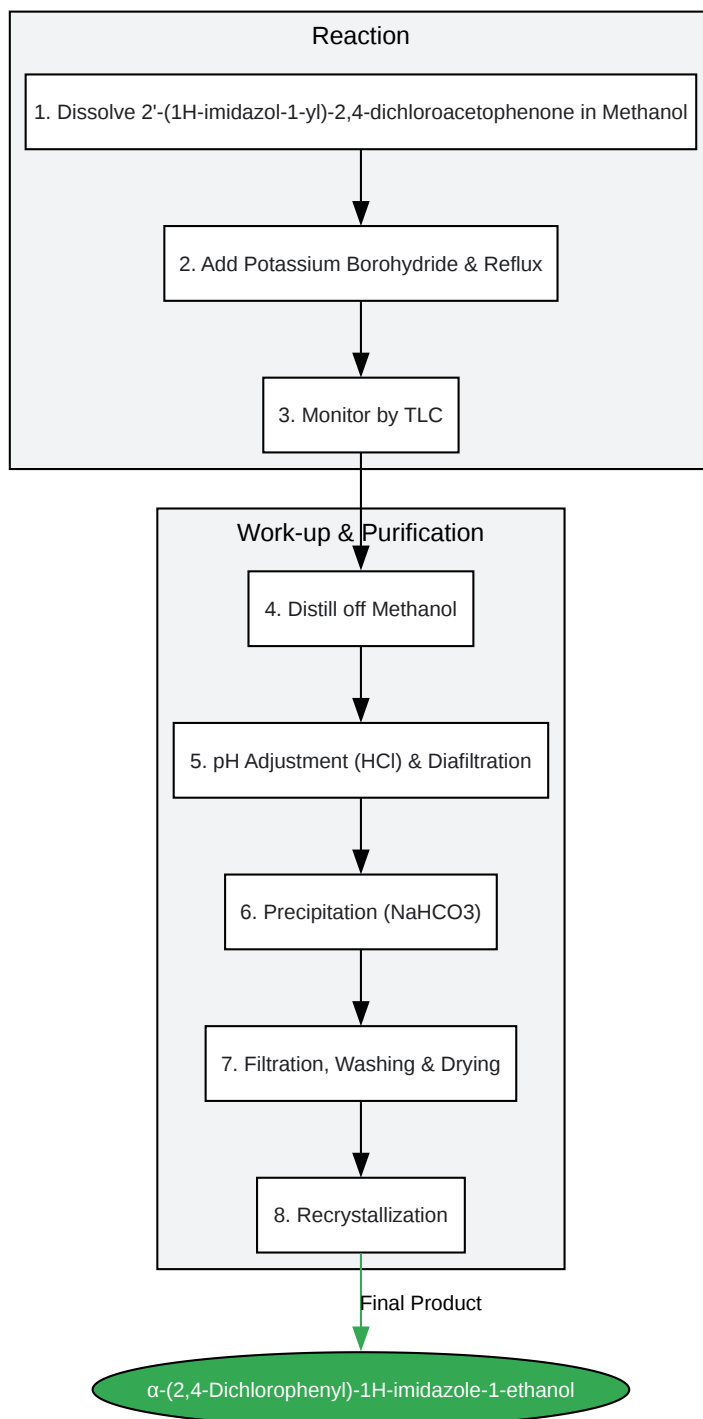
Materials:

- 2'-(1H-imidazol-1-yl)-2,4-dichloroacetophenone
- Methanol
- Potassium borohydride
- 5% Hydrochloric acid solution
- 5% Sodium bicarbonate solution
- Ethyl acetate (for TLC)

Procedure:

- In a 1000 mL three-necked flask equipped with a stirrer, thermometer, and dropping funnel, add 102 g of 2'-(1H-imidazol-1-yl)-2,4-dichloroacetophenone (0.4 mol) and 300 mL of methanol.^[6]
- Add potassium borohydride in batches and slowly heat the mixture to reflux.^[6]
- Continue stirring for 1 hour after the addition is complete. Monitor the reaction progress using thin-layer chromatography (TLC) with an eluent of ethyl acetate:methanol (10:1, v/v).^[6]
- Once the reaction is complete, recover the methanol by distillation under reduced pressure.^[6]
- Adjust the pH of the concentrated residue to 4-5 with a 5% hydrochloric acid solution and perform diafiltration.^[6]

- Adjust the pH of the filtrate to 7-8 with a 5% sodium bicarbonate solution to precipitate a white solid.^[6]
- Collect the solid by filtration, wash it with water, and dry it.^[6]
- Recrystallize the crude product to obtain pure 1-(2,4-dichlorophenyl)-2-(1H-imidazol-1-yl)ethanol.^[6] The expected yield is approximately 90.5%, with a melting point of 134-135 °C.^[6]

Synthesis Workflow of α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol[Click to download full resolution via product page](#)

Synthesis and Purification Workflow

Applications

α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol is a crucial intermediate in the synthesis of various imidazole-based antifungal drugs, including:

- Miconazole: A widely used antifungal medication.[\[6\]](#)[\[13\]](#)
- Econazole: Another common topical antifungal agent.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- Fenticonazole and Ketoconazole: It is also an impurity in the synthesis of these antifungals.
[\[6\]](#)[\[14\]](#)

Beyond its role in pharmaceuticals, this compound is also utilized in the production of agricultural fungicides to control a variety of plant diseases.[\[3\]](#)[\[6\]](#)[\[7\]](#)

Spectral Information

While detailed spectral data is proprietary to various manufacturers, general information indicates the availability of the following analytical spectra for α -(2,4-Dichlorophenyl)-1H-imidazole-1-ethanol:

- Infrared (IR) Spectroscopy: Available from sources like ChemicalBook.[\[15\]](#)
- Mass Spectrometry (MS): GC-MS data is mentioned in the PubChem database.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR data are also available.[\[14\]](#)

Researchers requiring detailed spectral analysis should consult commercial suppliers or specialized databases.

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